

Technical Support Center: 2-(4-Aminophenyl)-2-hydroxyacetic Acid Stability

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)-2-hydroxyacetic acid

CAS No.: 13104-66-0

Cat. No.: B2865508

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Executive Summary & Chemical Profile

User Advisory: **2-(4-Aminophenyl)-2-hydroxyacetic acid** (CAS: 2922-40-9 / 71630-32-5) presents a unique "dual-threat" stability profile due to its bifunctional nature. It contains an aniline moiety (susceptible to oxidative polymerization) and an

-hydroxy acid group (susceptible to oxidative decarboxylation).

Successful handling requires strict adherence to pH control, light exclusion, and oxygen removal. Failure to control these variables results in rapid browning (oxidation) and precipitation (zwitterionic aggregation).

Property	Value / Characteristic
Chemical Name	2-(4-Aminophenyl)-2-hydroxyacetic acid (4-Amino-DL-mandelic acid)
Molecular Formula	C
	H
	NO
Solubility Profile	pH-dependent (Amphoteric/Zwitterionic)
Primary Degradation	Oxidative Decarboxylation
	4-Aminobenzaldehyde
Visual Indicator	Solution turns yellow
	brown
	black precipitate

Troubleshooting Guide (Q&A)

Issue 1: Rapid Discoloration

Q: "I prepared a 10 mM stock solution in water, and it turned yellow/brown within 2 hours. Is the compound still usable?"

A: Likely degraded. Discard and re-prepare. The color change indicates the formation of oxidation byproducts.

- The Mechanism: The benzylic

-hydroxy group undergoes oxidative decarboxylation, converting the mandelic acid derivative into 4-aminobenzaldehyde. This aldehyde is highly reactive and undergoes Schiff base condensation with the remaining amine groups, leading to yellow/brown oligomers (similar to polyaniline formation).

- The Fix:

- Degas Solvents: You must use deoxygenated water (sparged with N₂ or Ar for 20 mins) for all preparations.
- Chelation: Trace metals (Fe, Cu) catalyze this oxidation. Add 0.1 mM EDTA to your buffer if compatible with downstream assays.
- Light Protection: This reaction is photo-catalyzed. Wrap all vials in aluminum foil immediately.

Issue 2: Precipitation / Solubility Failure

Q: "The powder dissolves in 1N HCl, but when I dilute it into PBS (pH 7.4), a white precipitate forms immediately."

A: You have hit the Isoelectric Point (pI) trap.

- The Science: 4-Aminomandelic acid is a zwitterion.
 - pH < 3.5: Cationic (Amine protonated: H_3N^+). Soluble.
 - pH > 5.0: Anionic (Carboxylate deprotonated: COO^-). Soluble.
 - pH ~ 4.0 - 4.8 (pI): Net neutral charge. The attractive forces between molecules maximize, leading to aggregation and precipitation.
- The Fix: Avoid the pI window.
 - Dissolve initially in dilute acid (e.g., 10-20 mM HCl).
 - When diluting into PBS, ensure the final pH is clearly above 6.0 or below 3.0. If working at pH 7.4, ensure the final concentration is below the solubility limit (approx. 0.5 mg/mL in cold neutral buffer) or use a co-solvent like DMSO (up to 5%).

Issue 3: Long-Term Storage

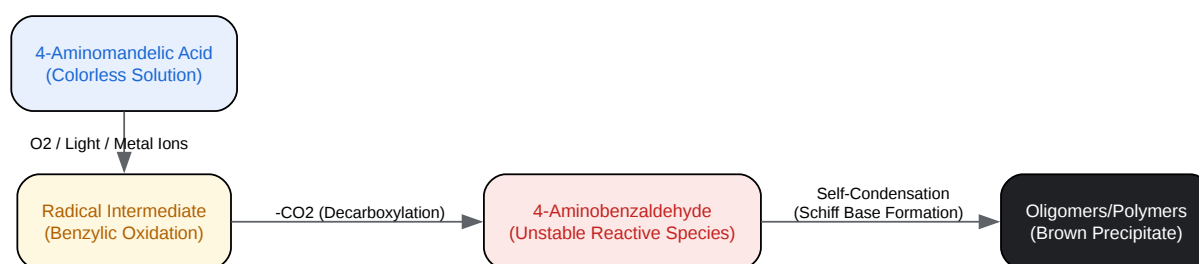
Q: "Can I store the stock solution at +4°C for a week?"

A: No. Aqueous solutions are unstable.

- Data: Hydrolytic and oxidative degradation occurs even at 4°C.
- Protocol:
 - Solid State: Store powder at -20°C, desiccated, and protected from light.
 - Solution: Prepare fresh. If storage is unavoidable, freeze aliquots at -80°C under nitrogen. Do not freeze-thaw more than once.

Degradation Mechanism & Pathway

The following diagram illustrates the primary degradation pathway that users must mitigate. The critical failure point is the formation of the aldehyde intermediate, which triggers irreversible polymerization.



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Figure 1: Oxidative decarboxylation pathway leading to solution discoloration.

Standard Operating Procedure (SOP): Stable Stock Preparation

To ensure reproducibility in biological assays (e.g., enzyme inhibition, antimicrobial screening), follow this protocol strictly.

Materials Required

- 4-Amino-DL-mandelic acid (Solid)
- Solvent: DMSO (Anhydrous) OR 0.1 M HCl
- Argon or Nitrogen gas line
- Amber glass vials

Protocol Steps

- Solvent Preparation:
 - If using aqueous acid: Sparge 0.1 M HCl with Nitrogen for 15 minutes before adding the solid.
 - If using DMSO: Use a fresh bottle of anhydrous DMSO (hygroscopic water accelerates degradation).
- Weighing:
 - Weigh the solid quickly. Avoid leaving the stock bottle open; the solid is hygroscopic and oxidizes upon moisture uptake.
- Dissolution:
 - Method A (High Concentration): Dissolve in 100% DMSO to 50-100 mM. This stock is stable for 1-2 weeks at -20°C.
 - Method B (Aqueous): Dissolve in 0.1 M HCl to 10 mM. Use immediately.
- Dilution into Assay Media:
 - Add the stock to the assay buffer last.
 - Mix gently.

- Critical Check: Measure absorbance at 400-450 nm immediately. If OD increases over 10 mins, the compound is degrading in your buffer system.

Stability Data Summary

Condition	Stability Estimate	Observation
Solid, -20°C, Desiccated	> 2 Years	Remains off-white powder.
Solid, RT, Light Exposed	< 1 Month	Turns beige/brown.
Solution (pH 7), RT, Air	< 4 Hours	Rapid browning; loss of titer.
Solution (pH 1), RT, Air	~ 24 Hours	Relatively stable due to protonation.
Solution (DMSO), -20°C	~ 2 Weeks	Best option for stock storage.

References

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